

Phosphoramidon solubility and stability in solution

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Compound Focus: Phosphoramidon

CAS No.: 36357-77-4

Cat. No.: S539550

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Solubility and Preparation

The following table summarizes the available quantitative solubility data for **Phosphoramidon** Disodium Salt. The free acid form of **phosphoramidon** (CAS 36357-77-4) is also available, but the disodium salt is generally preferred for experimental use due to its enhanced water solubility and stability [1].

Solvent	Solubility	Concentration	Notes
DMSO [2]	100 mg/mL	169.64 mM	Suitable for in vitro stock solutions.
Water [2]	100 mg/mL	169.64 mM	Direct dissolution possible for the disodium salt.

For in vivo studies, the search results provide several validated formulations for creating a working solution [2]:

- **Homogeneous Suspension:** Can be prepared in 0.5% carboxymethyl cellulose (CMC-Na) at a concentration of ≥ 5 mg/mL.
- **Clear Solution (Formulation 1):** 5% DMSO + 40% PEG300 + 5% Tween-80 + 50% double-distilled water. This can achieve a concentration of 5.150 mg/mL (8.74 mM).
- **Clear Solution (Formulation 2):** 5% DMSO + 95% Corn oil. This can achieve a concentration of 0.625 mg/mL (1.06 mM).

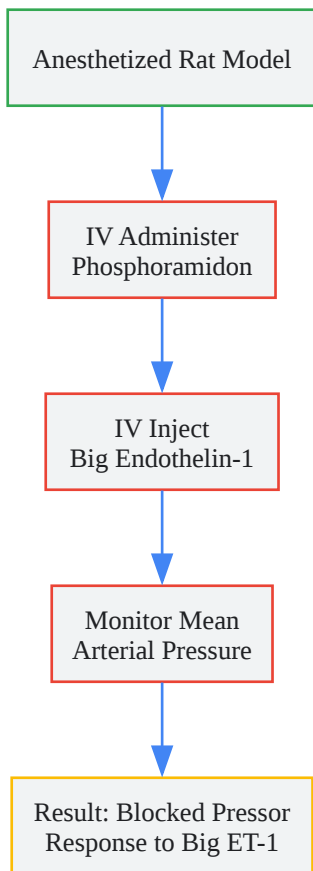
It is recommended to use these mixed solutions immediately for optimal results [2].

Experimental Protocols and Applications

Phosphoramidon is a potent inhibitor of several zinc metalloproteases. The table below outlines its reported half-maximal inhibitory concentration (IC₅₀) values for different enzyme targets.

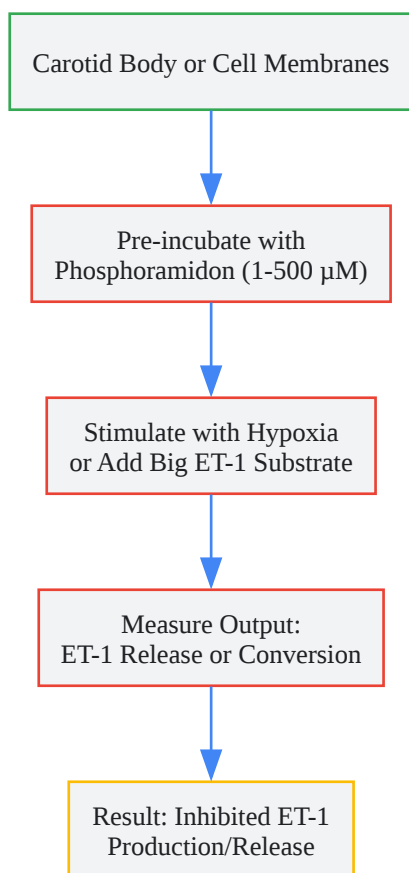
Enzyme Target	Reported IC ₅₀ Value	Reference
Neutral Endopeptidase (NEP) [2] [1]	0.034 μM	Selleckchem / MedChemExpress
Endothelin-Converting Enzyme (ECE) [2] [1]	3.5 μM	Selleckchem / MedChemExpress
Endothelin-Converting Enzyme-2 (ECE-2) [3]	4 nM	ScienceDirect Topics
Angiotensin-Converting Enzyme (ACE) [2] [1]	78 μM	Selleckchem / MedChemExpress
Thermolysin [1]	0.4 μg/mL	MedChemExpress

The following experimental workflows, derived from research publications, illustrate how **phosphoramidon** is used to study enzyme function.



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In vivo protocol for studying ECE activity [4]



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In vitro protocol for measuring ECE inhibition [5] [4]

Stability Considerations and Best Practices

While the search results confirm that **phosphoramidon** disodium salt has enhanced stability and can be shipped at room temperature [2] [1], they do not provide specific data on its shelf life in solution or under various storage conditions (e.g., pH, temperature, freeze-thaw cycles).

Given the lack of specific stability data, it is strongly advisable to follow these general best practices for handling **phosphoramidon** in a research setting:

- **Prepare Fresh Solutions:** Given the recommendation to use in vivo formulations immediately [2], preparing fresh stock solutions for critical experiments is the most reliable approach.
- **Follow Supplier Guidance:** Adhere to the storage conditions recommended on the product datasheet from your supplier. Typically, powders are stored desiccated at -20°C or below.

- **Conduct Empirical Testing:** For long-term projects, you can establish stability in your specific buffer system by aliquoting the solution, storing it under your intended conditions (e.g., -20°C or -80°C), and testing inhibitory activity in a functional assay over time.

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